

A Comprehensive Technical Guide to 2-Methyl-3-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-nitrophenol

Cat. No.: B1294317

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **2-Methyl-3-nitrophenol**, a significant chemical compound utilized in various scientific applications. It covers its fundamental properties, synthesis protocols, applications, and safety information, presented in a manner accessible to researchers and professionals in the chemical and pharmaceutical sciences.

Chemical Identification and Properties

2-Methyl-3-nitrophenol, also known as 3-Nitro-o-cresol, is an aromatic organic compound.^[1] Its structure consists of a phenol ring substituted with a methyl group and a nitro group at positions 2 and 3, respectively. The presence of these functional groups makes it a subject of interest in various chemical syntheses.

Table 1: Physicochemical Properties of **2-Methyl-3-nitrophenol**

Property	Value	Source
IUPAC Name	2-Methyl-3-nitrophenol	[2]
CAS Number	5460-31-1	[2][3][4]
Molecular Formula	C ₇ H ₇ NO ₃	[1][2][3]
Molecular Weight	153.14 g/mol	[3][4][5]
Appearance	Yellow to brown crystalline powder	[3][6]
Melting Point	146-148 °C	[3][4][6][7]
Boiling Point	147.0-152.0 °C	[3]
Solubility	Soluble in 95% ethanol (50 mg/mL)	[3][4]
InChI Key	GAKLFAZBKQGUBO-UHFFFAOYSA-N	[1][2][4]
SMILES	<chem>Cc1c(O)cccc1</chem> --INVALID-LINK-- <chem>=O</chem>	[4]

Synthesis of 2-Methyl-3-nitrophenol

The synthesis of **2-Methyl-3-nitrophenol** can be achieved through various chemical pathways. One established method involves the diazotization of p-toluidine followed by heating.[8]

This protocol outlines the laboratory-scale synthesis of **2-Methyl-3-nitrophenol**.

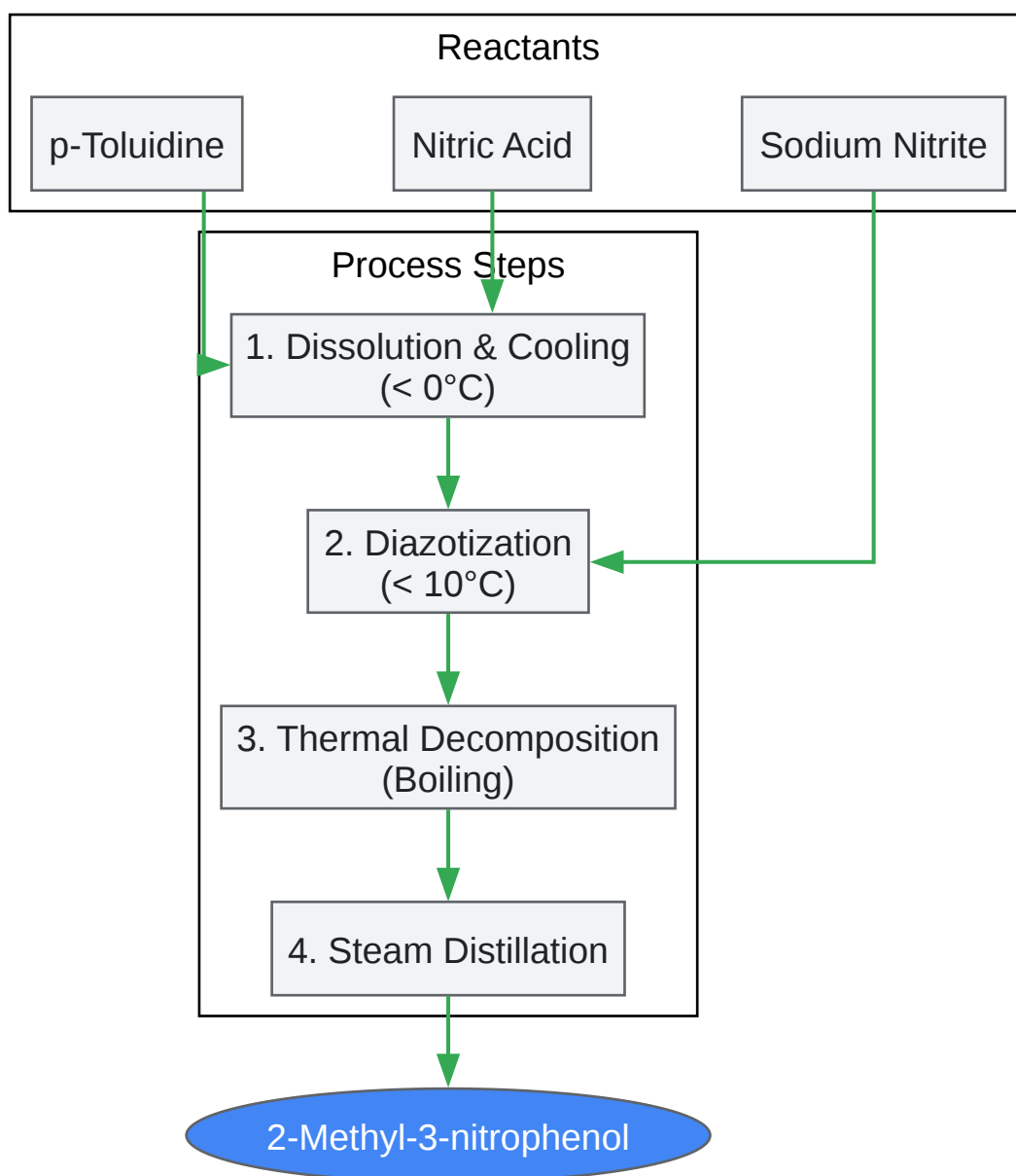
Materials:

- p-Toluidine (75 g)
- Nitric acid (d=1.33 g/ml, 93 g)
- Sodium nitrite (49 g)
- Water (380 ml for dissolution, 100 ml for nitrite solution)

- Standard laboratory glassware including a 1-liter flask with a reflux condenser and a dropping funnel.

Procedure:

- **Dissolution:** Dissolve 75 g of p-toluidine in 380 ml of water and 93 g of nitric acid by warming gently.
- **Cooling:** Cool the solution to below 0°C. Crystallization may occur but will not interfere with the subsequent reaction.
- **Diazotization:** Diazotize the cooled solution by adding a solution of 49 g of sodium nitrite in 100 ml of water. Maintain the temperature below 10°C throughout the addition.
- **Standing:** Allow the reaction mixture to stand for two hours at a low temperature.
- **Decomposition:** Transfer approximately 100 ml of the diazo-solution to a 1-liter flask fitted with an efficient reflux condenser. Heat the solution slowly to boiling. A vigorous reaction will occur.
- **Addition:** Once the initial reaction subsides, slowly add the remainder of the diazo-solution from a dropping funnel while maintaining the boil.
- **Completion:** After the addition is complete, continue boiling for a few more minutes.
- **Purification:** Distill the **2-Methyl-3-nitrophenol** product with steam. It typically collects in the receiver as an oil that solidifies into a yellow crystalline mass upon cooling.
- **Yield:** The expected yield is between 60% and 70%.^[8]

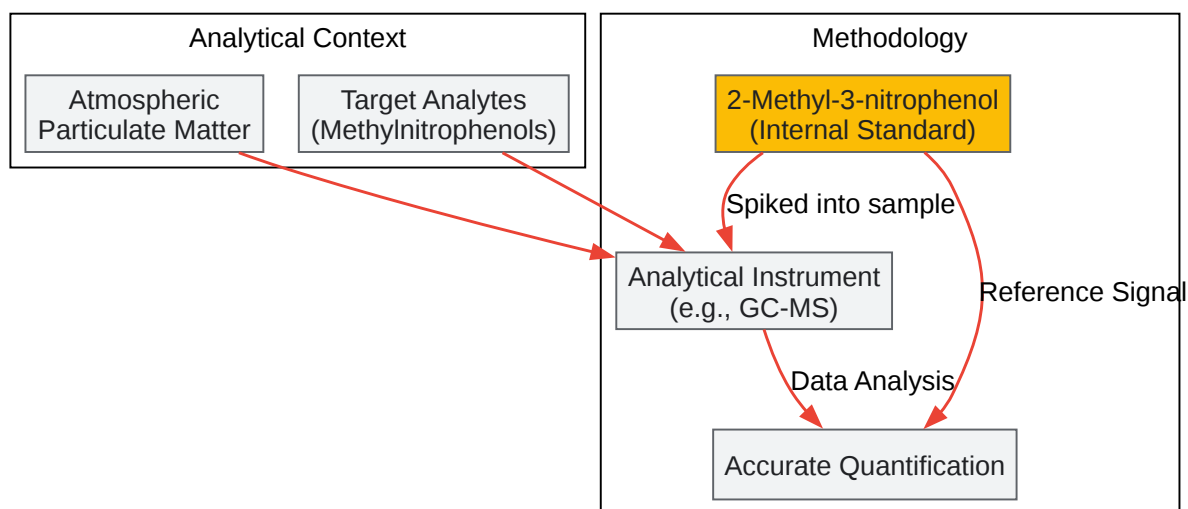


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Caption: Synthesis workflow for **2-Methyl-3-nitrophenol** from p-toluidine.

Applications in Research

The primary documented application of **2-Methyl-3-nitrophenol** is in analytical chemistry. It serves as a crucial internal standard for the development of methods to measure stable isotope ratios of methylnitrophenols found in atmospheric particulate matter.[3][4][6][9] Its distinct mass and retention time allow for accurate quantification of related analytes in complex environmental samples.



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Caption: Role of **2-Methyl-3-nitrophenol** as an internal standard.

Safety and Handling

2-Methyl-3-nitrophenol is classified as a hazardous substance and requires careful handling in a laboratory setting. It is harmful if swallowed, inhaled, or comes into contact with skin, and it causes skin and eye irritation.^{[4][6]}

Table 2: GHS Hazard and Precautionary Information

Category	Code(s)	Description
Signal Word	Warning	[4]
Hazard Statements	H302 + H312 + H332	Harmful if swallowed, in contact with skin or if inhaled. [4]
H315	Causes skin irritation.[4]	
H319	Causes serious eye irritation. [4]	
H335	May cause respiratory irritation.[4]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]	
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]	
P302 + P352 + P312	IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[4]	
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[4]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	

present and easy to do.

Continue rinsing.[4]

Personal Protective Equipment (PPE): Appropriate PPE, including a dust mask (type N95 or equivalent), chemical-resistant gloves, and safety goggles or a face shield, must be worn when handling this compound.[4] All work should be conducted in a well-ventilated area or a chemical fume hood.

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